

Application Notes and Protocols for TAR-200 (SU-200) Intravesical Delivery System

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Compound of Interest

Compound Name: SU-200
CAS No.: 184003-14-3
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Introduction

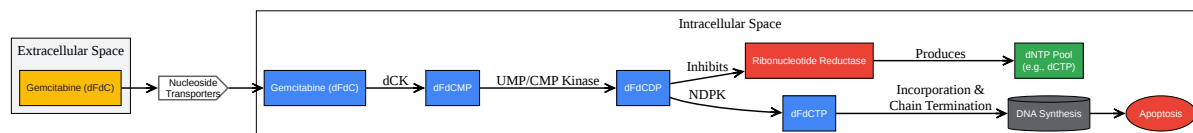
These application notes provide a comprehensive overview of the dosage, administration, and scientific protocols related to the TAR-200 intravesical delivery system. The initial user query referred to "**SU-200**"; however, extensive research has identified the subject of interest as TAR-200, a novel drug delivery system for the sustained local release of gemcitabine in the bladder. This document will henceforth refer to the technology as TAR-200.

TAR-200 is an investigational, pretzel-shaped, silicone-based device designed for sustained intravesical delivery of gemcitabine for the treatment of bladder cancer, particularly high-risk non-muscle-invasive bladder cancer (NMIBC) that is unresponsive to Bacillus Calmette-Guérin (BCG) therapy.^{[1][2]} By providing continuous low-dose local delivery of gemcitabine, TAR-200 aims to enhance efficacy while minimizing systemic toxicity.^{[3][4]}

Mechanism of Action: Gemcitabine

The active pharmaceutical ingredient in TAR-200 is gemcitabine, a nucleoside analog that inhibits DNA synthesis.[5][6] Its mechanism involves several key steps:

- Cellular Uptake: Gemcitabine is transported into cancer cells by nucleoside transporters.[6]
- Intracellular Activation: Inside the cell, gemcitabine is phosphorylated by deoxycytidine kinase to its active diphosphate (dFdCDP) and triphosphate (dFdCTP) forms.[7]
- Inhibition of Ribonucleotide Reductase: Gemcitabine diphosphate (dFdCDP) inhibits ribonucleotide reductase, leading to a depletion of deoxynucleotides required for DNA synthesis.[7]
- DNA Chain Termination: Gemcitabine triphosphate (dFdCTP) is incorporated into the growing DNA strand, where it causes "masked chain termination," preventing further DNA elongation and leading to apoptosis (programmed cell death).[5][6]



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Caption: Gemcitabine's intracellular activation and mechanism of action.

Dosage and Administration

TAR-200 is administered intravesically and is designed for sustained release over a 21-day cycle.[3]

Dosage Form

TAR-200 is a sterile, single-use, flexible silicone device containing gemcitabine. The device is designed to be retained in the bladder for the duration of the treatment cycle.^[3] While the exact dosage of gemcitabine within the device is not consistently disclosed in public literature, one source mentions it as 225 mg.^[8]

Dosing Schedule (Clinical Trial Protocols)

The dosing schedule for TAR-200 has been investigated in several clinical trials, most notably the SunRISe series. A common regimen is as follows:

- Induction Phase: One TAR-200 device is placed in the bladder and remains in situ for 21 days. This is repeated for several cycles (e.g., four consecutive 21-day cycles).^[3]
- Maintenance Phase: Following the induction phase, the frequency of administration may be reduced, for instance, to every 12 weeks.^{[9][10]}

Data Presentation

Pharmacokinetic Data

Pharmacokinetic studies have demonstrated that TAR-200 provides sustained local delivery of gemcitabine to the bladder with minimal systemic exposure.^[3]

Parameter	Urine	Plasma
Gemcitabine Concentration	18.5 µg/mL (detectable)	Not detected
dFdU (metabolite) Concentration	6.7 µg/mL (detectable)	0.1 to 0.3 µg/mL (low)

Table 1: Summary of Pharmacokinetic Data from Phase 1 TAR-200-101 Study.

^[3]

Efficacy Data (SunRISe-1 Trial - Cohort 2, TAR-200 Monotherapy)

The SunRISe-1 trial evaluated the efficacy of TAR-200 in patients with BCG-unresponsive high-risk NMIBC.

Endpoint	Result	Confidence Interval (95%)
Complete Response (CR) Rate	82.4%	72.6% to 89.8%
CR Rate at 3 Months	78.8%	68.6% to 86.9%
CR Rate at 6 Months	58.8%	47.6% to 69.4%
CR Rate at 12 Months	45.9%	35.0% to 57.0%
Median Duration of Response	25.8 months	8.3 to not estimable

Table 2: Efficacy outcomes for TAR-200 monotherapy in the SunRISe-1 trial.[\[10\]](#)

Safety and Tolerability Data

TAR-200 has been generally well-tolerated in clinical trials. The most common adverse events are localized to the urinary tract.[\[10\]](#)

Adverse Event (Grade ≥ 3)	TAR-200 Monotherapy (CIS patients)	TAR-200 + Cetrelimab
Treatment-Related AEs	12.9%	37.7%

Table 3: Incidence of Grade ≥ 3 Treatment-Related Adverse Events.[\[10\]](#)

Experimental and Clinical Protocols

Preclinical Evaluation of Intravesical Gemcitabine

Objective: To assess the in-vivo efficacy of a sustained-release intravesical delivery system for gemcitabine in a rat model of bladder cancer.

Methodology:

- **Animal Model:** An orthotopic bladder cancer model is established in immunocompromised rats by intravesical instillation of human bladder cancer cells.
- **Treatment Groups:**
 - Group 1: Control (placebo device).
 - Group 2: TAR-200 device.
- **Administration:** Under anesthesia, the bladders of the rats are catheterized. The TAR-200 or placebo device is inserted into the bladder.
- **Monitoring:** Tumor growth is monitored weekly using bioluminescence imaging.
- **Endpoint Analysis:** After a predetermined period, animals are euthanized. Bladders are harvested for histopathological analysis to assess tumor volume and invasion. Urine and plasma samples are collected for pharmacokinetic analysis.

Clinical Administration Protocol for TAR-200

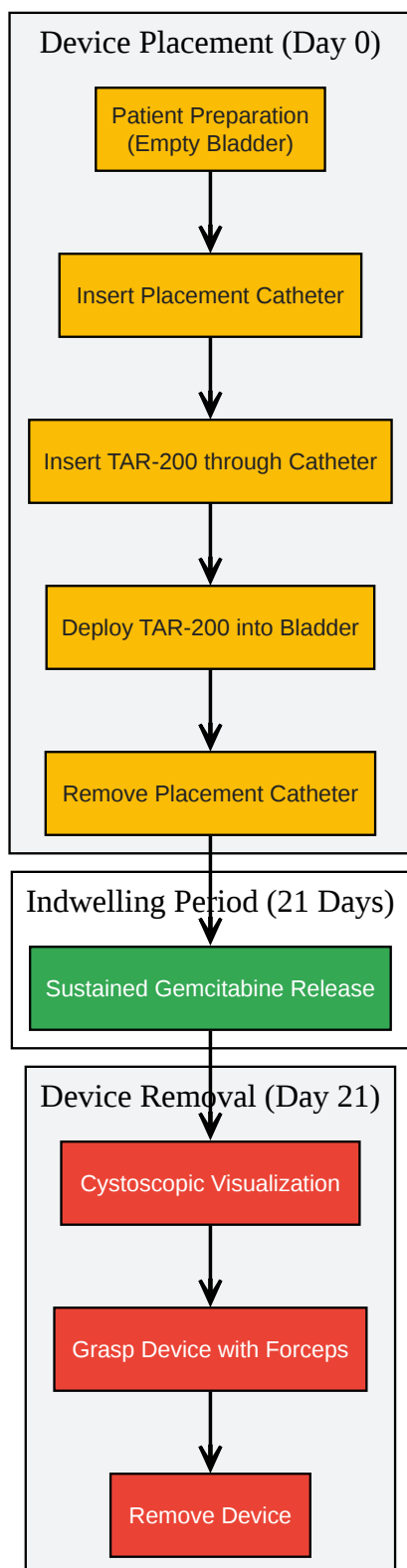
The following is a generalized protocol based on descriptions from clinical trials. This is not a substitute for the official prescribing information or clinical trial protocols.

Objective: To safely and effectively administer the TAR-200 device to a patient for a 21-day treatment cycle.

Materials:

- TAR-200 device with its co-packaged sterile, single-use urinary placement catheter.[\[11\]](#)
- Lidocaine jelly.
- Standard cystoscopy equipment (for removal).
- Sterile gloves and drapes.

Procedure:



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Caption: Clinical workflow for TAR-200 administration.

Detailed Steps:

- **Patient Preparation:** The patient is instructed to empty their bladder prior to the procedure. No special diet or fasting is required.[12]
- **Device Insertion:**
 - The procedure is typically performed in an outpatient setting and does not require anesthesia.[13]
 - The urinary placement catheter is inserted into the bladder via the urethra.
 - The flexible TAR-200 device is straightened and inserted through the catheter.[13]
 - A plunger or similar mechanism is used to deploy the device into the bladder.[13]
 - The placement catheter is then removed, leaving the TAR-200 device inside the bladder.
- **Indwelling Period:** The patient is discharged with instructions to monitor for any adverse events, such as urinary urgency, dysuria, or signs of infection. The device remains in the bladder, providing sustained release of gemcitabine for 21 days.[3]
- **Device Removal:**
 - After 21 days, the patient returns to the clinic.
 - Using a standard cystoscope and grasping forceps, the TAR-200 device is visualized and removed from the bladder.
 - For subsequent cycles, a new device is inserted at the same visit.[3]

Conclusion

The TAR-200 intravesical delivery system represents a promising advancement in the local treatment of bladder cancer. By providing sustained, localized delivery of gemcitabine, it has demonstrated high rates of complete response in patients with BCG-unresponsive high-risk NMIBC, with a favorable safety profile.[10] Further research and ongoing clinical trials will

continue to define its role in the management of both non-muscle-invasive and muscle-invasive bladder cancer.[14]

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